

Application Notes and Protocols: Production of Nickel-63 from Nickel-62

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Compound of Interest		
Compound Name:	NICKEL-62	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and protocols for the production of the radionuclide Nickel-63 (63 Ni) from enriched **Nickel-62** (62 Ni) targets. The primary production route involves the neutron capture reaction 62 Ni(63 Ni in a high-flux nuclear reactor. These notes cover the essential aspects of target preparation, irradiation, post-irradiation processing, and purification. The information is intended to guide researchers, scientists, and drug development professionals in understanding and potentially implementing the production of 63 Ni for various applications, including its use in electron capture detectors, betavoltaic batteries, and as a potential tool in catalysis research relevant to drug synthesis.

Introduction

Nickel-63 is a long-lived, pure beta-emitting radionuclide with a half-life of approximately 100.1 to 101.2 years.[1][2] It decays to stable Copper-63 (⁶³Cu) via the emission of a low-energy beta particle with a maximum energy of 67 keV. This characteristic, along with its long half-life, makes ⁶³Ni a valuable isotope for a range of industrial and research applications. The most common and efficient method for producing ⁶³Ni is through the irradiation of highly enriched ⁶²Ni targets with thermal neutrons in a nuclear reactor.

While Nickel-63 is not directly used as a radiotracer in metabolic drug studies in the same way as isotopes like Carbon-14 or Tritium, the broader field of nickel chemistry plays a role in drug



development. Nickel-based catalysts, for instance, are increasingly used in cross-coupling reactions for the synthesis of complex organic molecules, which is a cornerstone of pharmaceutical development.[3] Understanding the production and properties of nickel isotopes can, therefore, be of interest to the wider drug development community.

Nuclear and Physical Data

A summary of the key nuclear and physical properties of **Nickel-62** and Nickel-63 is presented in Table 1. This data is essential for calculating production yields and for radiation safety considerations.

Parameter	Value	Units
Target Nuclide	Nickel-62 (⁶² Ni)	-
Natural Abundance of ⁶² Ni	3.63	%
Thermal Neutron Capture Cross Section (σ)	14.5 ± 0.3	barns
Product Nuclide	Nickel-63 (⁶³ Ni)	-
Half-life (T ₁ / ₂)	101.2 ± 1.5	years
Decay Mode	β-	-
Maximum Beta Energy (Eβmax)	67	keV
Average Beta Energy (Eβavg)	17	keV
Daughter Nuclide	Copper-63 (⁶³ Cu) (Stable)	-
Specific Activity (Theoretical Maximum)	~57	Ci/g

Table 1: Nuclear and Physical Data for 62Ni and 63Ni.

Production Overview

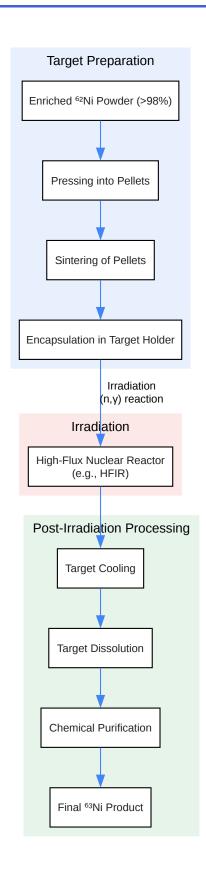


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The production of ⁶³Ni from ⁶²Ni is a multi-step process that can be broadly categorized into three main stages: target preparation, reactor irradiation, and post-irradiation processing and purification. A high-level workflow of this process is illustrated in the diagram below.





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Caption: High-level workflow for the production of Nickel-63.



Experimental Protocols Protocol 1: Target Preparation

The quality of the ⁶²Ni target is crucial for achieving high specific activity and purity of the final ⁶³Ni product. The target material should be highly enriched in ⁶²Ni (typically >98%).[4] The most common form for reactor irradiation is a pressed and sintered pellet.

Materials and Equipment:

- Enriched ⁶²Ni metal powder (>98% isotopic purity)
- Hydraulic press
- Pellet die
- High-temperature furnace with controlled atmosphere capabilities (e.g., argon or vacuum)
- Target capsules (typically aluminum)[5]
- · Welding equipment for sealing capsules

Procedure:

- Powder Preparation: Ensure the enriched ⁶²Ni powder is dry and has a suitable particle size distribution for pressing.
- Pressing: Weigh a precise amount of ⁶²Ni powder and load it into the pellet die. Apply
 pressure using a hydraulic press. A pressure of approximately 195 MPa has been reported
 for pressing nickel powders.[6] The dimensions of the pellet will depend on the design of the
 target holder.
- Sintering: Carefully transfer the green pellets to a high-temperature furnace. Sinter the pellets to increase their density and mechanical stability. Sintering is typically performed at temperatures around 1200°C in a controlled atmosphere (e.g., inert gas or vacuum) to prevent oxidation.[7] The sintering time will depend on the desired final density.



- Quality Control: After cooling, inspect the pellets for any cracks or defects. Measure the dimensions and weight of the sintered pellets.
- Encapsulation: Load the sintered ⁶²Ni pellets into the target capsules. At facilities like Oak Ridge National Laboratory (ORNL), each target can contain around 25 grams of pressed ⁶²Ni metal pellets stacked in a 35-inch long aluminum target capsule.[5]
- Sealing: Securely seal the target capsules, often by welding, to ensure containment of the radioactive material during and after irradiation.

Protocol 2: Reactor Irradiation

The encapsulated ⁶²Ni targets are irradiated in a high-flux nuclear reactor to induce the ⁶²Ni(n,y)⁶³Ni reaction. The High Flux Isotope Reactor (HFIR) at ORNL is a prime example of a facility used for this purpose.[8]

Irradiation Parameters:

- Reactor Type: High-flux thermal neutron reactor.
- Neutron Flux (Φ): A high thermal neutron flux is desirable to maximize ⁶³Ni production. The HFIR has a peak thermal neutron flux of 2.5 x 10¹⁵ neutrons/cm²/s.[9]
- Irradiation Time (t): Due to the relatively low neutron capture cross-section of ⁶²Ni, long irradiation times are necessary to achieve high specific activity. This often involves multiple reactor cycles. For example, at HFIR, targets may be irradiated for up to 15 cycles, with each cycle lasting approximately 23-26 days.[5][9]

Procedure:

- Load the sealed target capsules into the designated irradiation positions within the reactor core. In HFIR, these are typically the target positions in the flux trap.[10]
- Irradiate the targets for the predetermined duration.
- After the irradiation period, the targets are removed from the reactor and transferred to a hot cell for cooling and subsequent processing.



Protocol 3: Post-Irradiation Processing and Purification

After irradiation, the target contains ⁶³Ni, unreacted ⁶²Ni, and various activation product impurities. A chemical purification process is required to isolate the ⁶³Ni and achieve the desired radionuclidic purity.

Major Impurities:

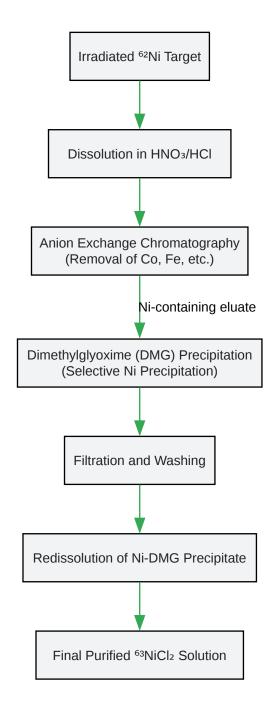
- Cobalt-60 (⁶⁰Co): A major gamma-emitting impurity arising from the activation of stable cobalt impurities in the target material.
- Chromium-51 (51Cr) and Scandium-46 (46Sc): Other common impurities that need to be removed.[11]

Materials and Equipment:

- Hot cell with manipulators
- Remote cutting tools
- Glassware for dissolution (beakers, flasks)
- Nitric acid (HNO₃) and Hydrochloric acid (HCl)
- Anion exchange resin (e.g., Bio-Rad AG1-X8)
- Chromatography columns
- Dimethylglyoxime (DMG) solution (1% in ethanol)
- Ammonia solution (NH₄OH)
- Citric acid
- Liquid scintillation counter for ⁶³Ni assay

Purification Workflow Diagram:





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Caption: Chemical purification workflow for Nickel-63.

Step-by-Step Purification Protocol:

• Target Disassembly and Dissolution:



- In a hot cell, remotely cut open the aluminum target capsule to retrieve the irradiated nickel pellets.[5]
- Dissolve the pellets in a suitable acid, such as nitric acid or a mixture of nitric and hydrochloric acids.
- Anion Exchange Chromatography (Cobalt Removal):
 - Prepare an anion exchange column with a suitable resin (e.g., AG1-X8).
 - Condition the column with concentrated HCl (e.g., 9M HCl).
 - Convert the dissolved target solution to a chloride form by repeated evaporation with HCl.
 - Load the sample onto the column. In high molarity HCl, cobalt forms an anionic chloride complex that is retained by the resin, while nickel passes through.[12]
 - Elute the nickel fraction from the column with concentrated HCl. Collect the eluate containing the nickel isotopes.
 - The retained cobalt can be later eluted with a lower concentration of HCl if desired.
- Dimethylglyoxime (DMG) Precipitation (Further Purification):
 - Adjust the pH of the nickel-containing solution to be slightly acidic. The addition of citric acid or tartaric acid can prevent the precipitation of other metal hydroxides.[13]
 - Heat the solution and add a 1% alcoholic solution of dimethylglyoxime.
 - Slowly add dilute ammonia solution to raise the pH to between 5 and 9. A characteristic scarlet red precipitate of nickel dimethylglyoxime will form.[11]
 - Digest the precipitate by keeping the solution warm for a period to encourage the formation of larger, more easily filterable particles.
 - Cool the solution and filter the precipitate using a sintered glass crucible.
 - Wash the precipitate with distilled water and then a small amount of ethanol.



- Final Product Preparation:
 - The purified nickel dimethylglyoxime precipitate can be dried and weighed for gravimetric analysis of the nickel content.
 - For a final product in solution, the precipitate is redissolved in nitric acid.
 - The solution is then typically converted to a chloride form by fuming with hydrochloric acid. The final product is often supplied as a solution of ⁶³NiCl₂ in dilute HCl (e.g., 0.1 M HCl) or as a dried chloride solid.[14]

Typical Production Data

The following table summarizes typical parameters and outcomes for the production of ⁶³Ni. Note that these values can vary significantly depending on the specific reactor and irradiation conditions.

Parameter	Typical Value/Range	Facility/Reference
Target Enrichment	>96-99% ⁶² Ni	ORNL[5], Poland (MARIA)[15]
Target Mass	1 - 40 g	Poland (MARIA)[15], ORNL[16]
Neutron Flux	1.2 x 10 ¹⁴ - 2.5 x 10 ¹⁵ n/cm ² /s	Poland (MARIA)[15], HFIR (ORNL)[9]
Irradiation Duration	470 hours - >2 years (multiple cycles)	Poland (MARIA)[15], HFIR (ORNL)[5]
Final Specific Activity	>10 Ci/g (>370 GBq/g)	NIDC[2]
Radionuclidic Purity	>99%	NIDC[2]

Table 2: Typical Production Parameters and Product Specifications for ⁶³Ni.

Applications in Research and Drug Development

The primary applications of Nickel-63 are in areas that leverage its properties as a long-lived, low-energy beta emitter.

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- Explosive Trace Detectors (ETD): ⁶³Ni is a key component in ion mobility spectrometers used for the detection of explosives and narcotics. The beta particles from ⁶³Ni ionize ambient air, and changes in the ion current upon introduction of specific molecules allow for their detection.[14]
- Betavoltaic Batteries: The continuous emission of beta particles from ⁶³Ni can be harnessed to generate electrical power in betavoltaic devices. These long-life, low-power batteries are being developed for applications in microelectromechanical systems (MEMS), medical implants, and remote sensors.[14]
- Electron Capture Detectors (ECD) for Gas Chromatography: ⁶³Ni is used as the electron source in ECDs, which are highly sensitive detectors for electrophilic compounds such as halogenated hydrocarbons.
- Catalysis Research: While not a direct application of the radioisotope, the study of nickel chemistry is highly relevant to drug development. Nickel-based catalysts are used in a variety of organic reactions to synthesize complex molecules that are precursors to or are themselves active pharmaceutical ingredients.[3] Research into the fundamental properties of nickel, including its isotopes, can contribute to a deeper understanding of these catalytic processes. The use of stable isotope-labeled compounds, including those of other elements, is a well-established technique in drug metabolism studies to elucidate metabolic pathways and understand toxicity mechanisms.[17]

Safety Considerations

Nickel-63 is a pure beta emitter with low-energy beta particles that have a very short range (approximately 5 cm in air and less than 0.01 cm in tissue).[18] Therefore, it does not pose a significant external radiation hazard. However, it can be a hazard if ingested or inhaled. Standard laboratory practices for handling unsealed radioactive materials should be followed, including the use of gloves, lab coats, and working in a designated radioactive materials area. Due to the low energy of the beta particles, standard Geiger-Müller survey meters are not effective for detecting ⁶³Ni contamination. Wipe tests analyzed by liquid scintillation counting are the required method for contamination monitoring.[18]

During the production process, particularly after irradiation, the presence of high-energy gamma-emitting impurities like ⁶⁰Co necessitates the use of heavily shielded hot cells and



remote handling equipment for processing.

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